

Application Notes and Protocols: 2-(Trimethylsilyl)ethanol as a Hydroxyl Protecting Group

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Compound of Interest

Compound Name: 2-(Trimethylsilyl)ethanol

Cat. No.: B050070

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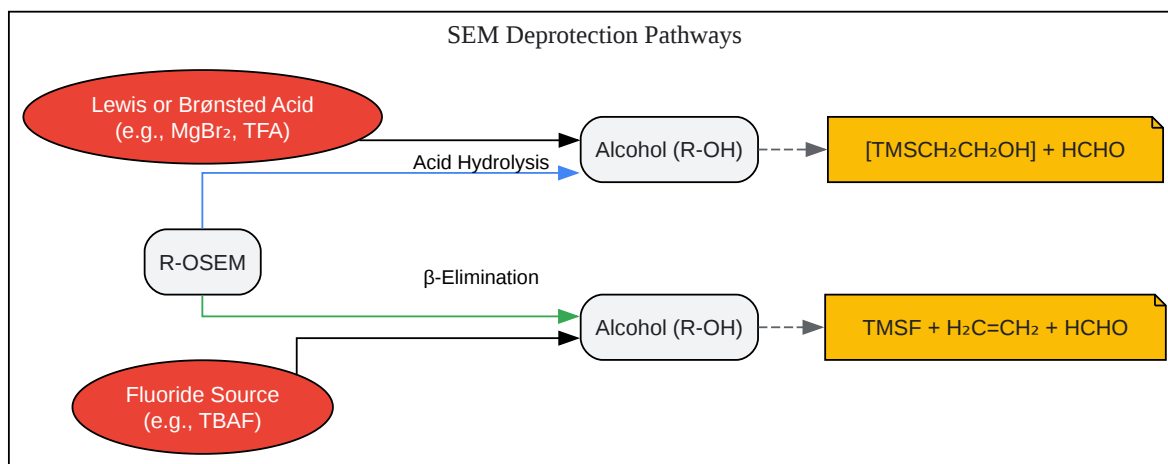
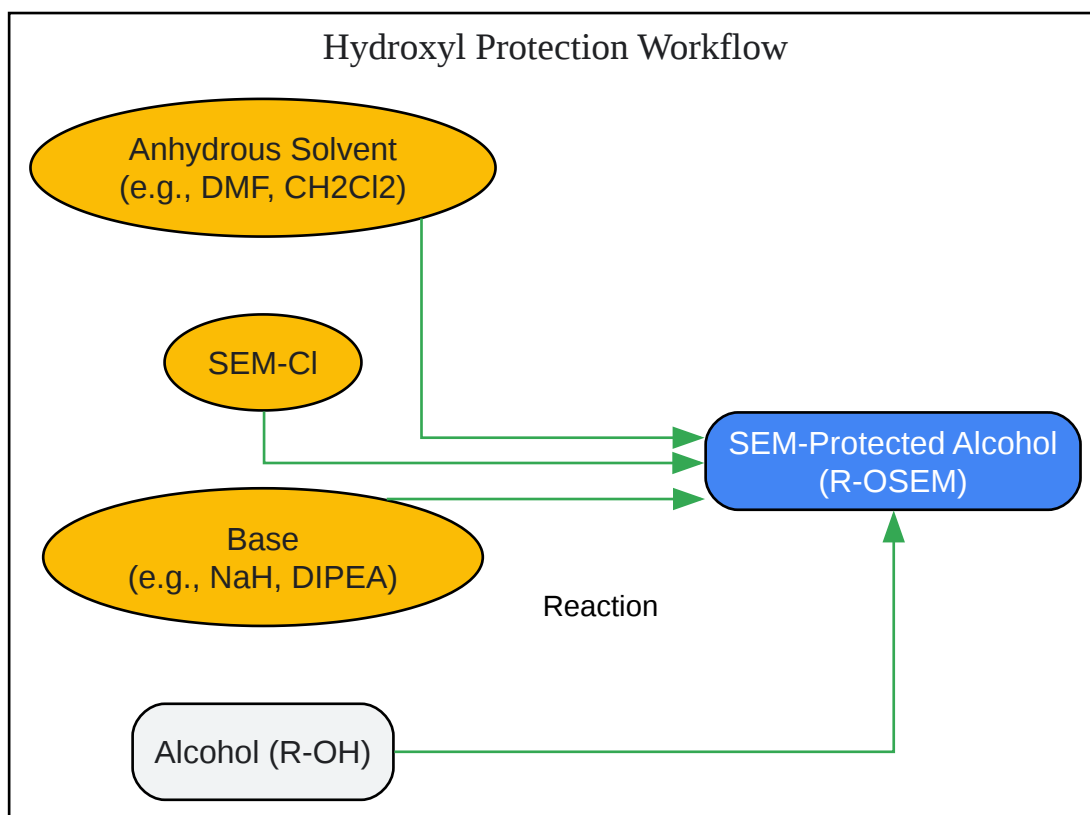
For Researchers, Scientists, and Drug Development Professionals

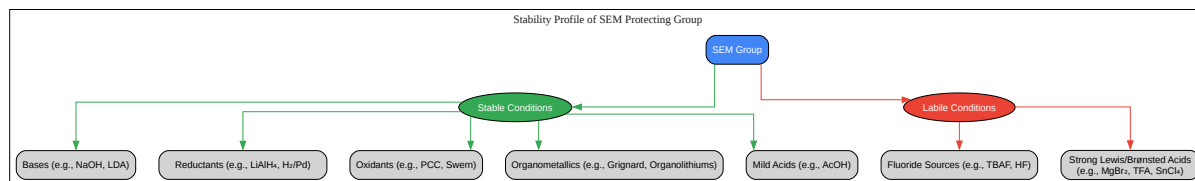
The 2-(trimethylsilyl)ethoxymethyl (SEM) group is a versatile and robust protecting group for hydroxyl functionalities, widely employed in complex organic synthesis. Derived from **2-(trimethylsilyl)ethanol** (TMSE), the SEM ether offers a distinct stability profile, rendering it an invaluable tool in multistep synthetic campaigns, particularly in the synthesis of natural products and active pharmaceutical ingredients.^{[1][2]} This document provides detailed application notes, experimental protocols, and a summary of its stability and orthogonality.

The SEM group is known for its stability under a wide range of conditions including basic, reductive, and oxidative environments, as well as in the presence of many organometallic reagents.^[2] It is generally more robust than other acetal-based protecting groups like methoxymethyl (MOM) and tetrahydropyranyl (THP) ethers under acidic conditions.^[3] However, it can be readily and selectively cleaved under specific fluoride-mediated or acidic conditions.^{[1][2]}

Protection of Hydroxyl Groups

The protection of an alcohol as its SEM ether is typically achieved by reacting the alcohol with 2-(trimethylsilyl)ethoxymethyl chloride (SEM-Cl) in the presence of a base. The choice of base and solvent can be adapted to the substrate's reactivity and solubility.





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